

JNJ-49095397: A Deep Dive into the Inhibition of p38 Gamma

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the inhibition of the p38 mitogenactivated protein kinase (MAPK) gamma isoform by the selective inhibitor **JNJ-49095397**, also known as RV568. This document details the quantitative inhibitory activity, experimental protocols for key assays, and visual representations of the relevant signaling pathways and experimental workflows.

Core Executive Summary

JNJ-49095397 (RV568) is a narrow-spectrum kinase inhibitor with demonstrated activity against p38 MAPK alpha (p38α) and p38 MAPK gamma (p38γ).[1][2][3][4][5] It has been investigated for its anti-inflammatory properties, particularly in the context of chronic obstructive pulmonary disease (COPD). **JNJ-49095397** has been shown to inhibit the release of pro-inflammatory cytokines in various cell types and has undergone clinical evaluation. Beyond its primary targets, it also exhibits inhibitory activity against the SRC family kinase, hematopoietic kinase (HCK).

Quantitative Data on Inhibitory Activity

The following table summarizes the available quantitative data on the inhibitory activity of **JNJ-49095397** against its primary kinase targets.



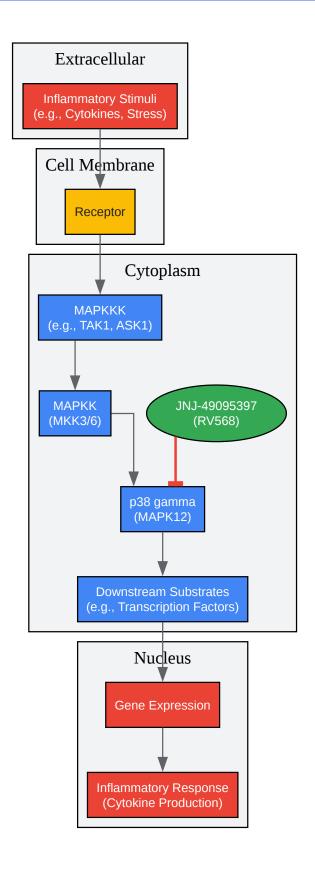
Target	Assay Type	Metric	Value	Reference
ρ38α	Biochemical	IC50	Data not publicly available	
р38у	Biochemical	IC50	Data not publicly available	
НСК	Biochemical	IC50	Data not publicly available	

Note: Specific IC50 values for **JNJ-49095397** against p38 γ and other kinases are not readily available in the public domain. The compound is described as a potent inhibitor of p38 α and p38 γ .

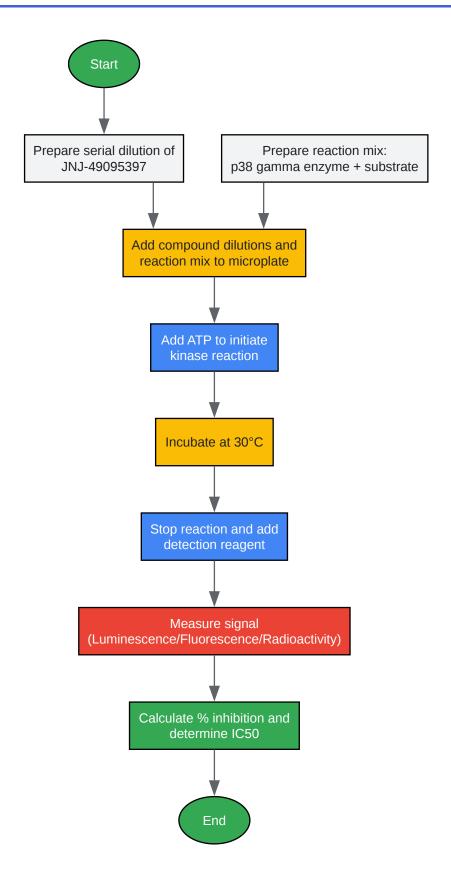
Signaling Pathway and Mechanism of Action

The p38 MAPK pathway is a critical signaling cascade involved in cellular responses to stress and inflammation. Activation of this pathway leads to the production of pro-inflammatory cytokines. The p38 MAPK family consists of four isoforms: α , β , γ , and δ . **JNJ-49095397** exerts its anti-inflammatory effects by directly inhibiting the kinase activity of p38 γ and p38 α , thereby blocking the downstream signaling events that lead to cytokine production.

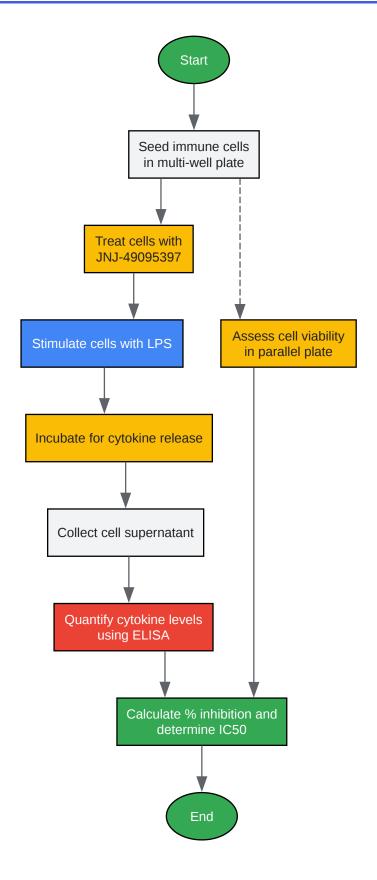












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